

Personal protective equipment for handling 18:0 EPC chloride

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Compound of Interest

Compound Name: 18:0 EPC chloride

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Essential Safety and Handling Guide for 18:0 EPC Chloride

This document provides immediate safety, operational, and disposal guidance for laboratory personnel handling **18:0 EPC chloride** (1,2-distearoyl-sn-glycero-3-ethylphosphocholine, chloride salt). Adherence to these procedures is critical for ensuring a safe laboratory environment and proper management of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **18:0 EPC chloride** is provided below.

Property	Value	Source
CAS Number	328268-13-9	[1][2][3]
Molecular Weight	854.659 g/mol	[1][2]
Purity	>99%	[2]
Storage Temperature	-20°C	[1][2][4]
Stability	1 Year at -20°C	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **18:0 EPC chloride** to minimize exposure risk.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[\[3\]](#)
- Hand Protection: Handle with chemical-impermeable gloves.[\[3\]](#) Gloves must be inspected for integrity before each use. Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.[\[5\]](#) After handling, wash and dry hands thoroughly. [\[3\]](#)[\[6\]](#)
- Body Protection: Wear fire/flammable resistant and impervious clothing.[\[3\]](#) A lab coat is required as a minimum.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[3\]](#) All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[6\]](#)

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling, storage, and disposal of **18:0 EPC chloride**.

1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container tightly closed in a dry, cool, and well-ventilated place at -20°C.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep away from foodstuff containers and incompatible materials such as oxidizing agents.[\[3\]](#)[\[6\]](#)

2. Handling and Experimental Use

- Work in a designated, well-ventilated area, such as a chemical fume hood.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)

- Prevent the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent fire from electrostatic discharge.[3]
- Wash hands thoroughly after handling.[6]

3. Spill Management

- In case of a spill, ensure adequate ventilation and remove all sources of ignition.[3]
- Evacuate personnel to a safe area and keep people away from and upwind of the spill.[3]
- Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[3]
- For cleanup, mix the spilled material with sand or a similar inert absorbent material.[6]
- Sweep up the mixture, and place it in a suitable, tightly closed container for disposal.[6]
- Use spark-proof tools and explosion-proof equipment during cleanup.[3]

4. First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[3][6]
- In Case of Eye Contact: Rinse the eyes with pure water for at least 15 minutes. Consult a doctor.[3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

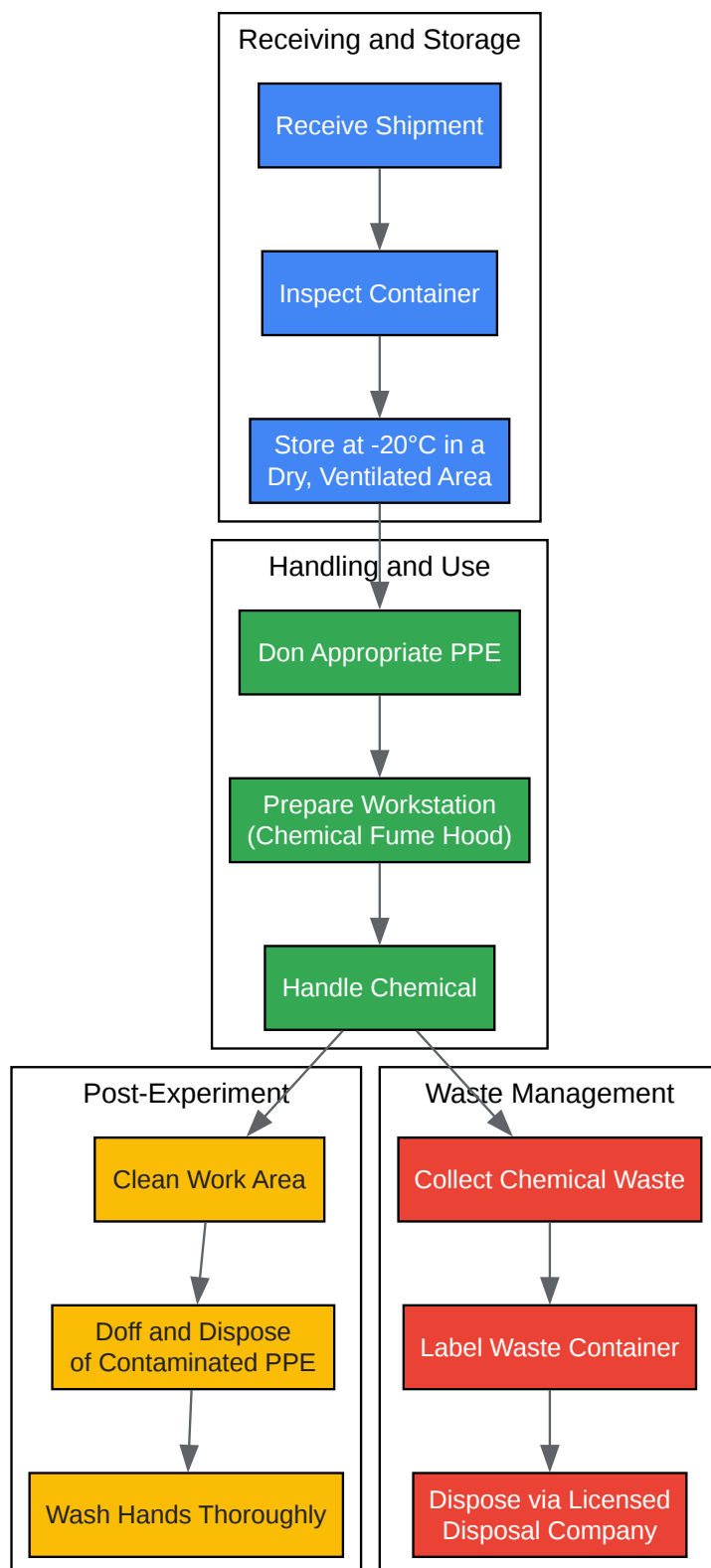
5. Disposal

- Disposal of **18:0 EPC chloride** and its containers must be arranged as special waste through a licensed disposal company.[6]

- All disposal practices must be in accordance with local, state, and federal regulations. Discharge into the environment must be avoided.[\[3\]](#)
- Adhered or collected material from spills should be promptly disposed of in accordance with appropriate laws and regulations.[\[3\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **18:0 EPC chloride** from receipt to disposal.



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Caption: Workflow for Safe Handling of **18:0 EPC Chloride**.

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